

4-Hydroxybenzamidinium Hydrochloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Hydroxybenzamidinium
hydrochloride

Cat. No.: B014794

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An In-depth Examination of its Application as a Serine Protease Inhibitor in Scientific Research

Introduction

4-Hydroxybenzamidinium hydrochloride is a synthetic, small-molecule inhibitor of serine proteases, a broad class of enzymes crucial to a multitude of physiological and pathological processes. Its structural similarity to benzamidinium, a well-characterized competitive serine protease inhibitor, underlies its mechanism of action. This technical guide provides a comprehensive overview of the research applications of **4-hydroxybenzamidinium hydrochloride**, with a focus on its utility for researchers, scientists, and drug development professionals. The document details its mechanism of action, provides quantitative data on related compounds, and outlines detailed experimental protocols for its use in biochemical and cell-based assays.

Core Applications in Research

4-Hydroxybenzamidinium hydrochloride is primarily utilized in research as a tool to investigate the function of serine proteases. These enzymes play a critical role in processes ranging from digestion and blood coagulation to inflammation and apoptosis. By inhibiting their activity, researchers can elucidate the specific roles of individual proteases in complex biological pathways.

Key research applications include:

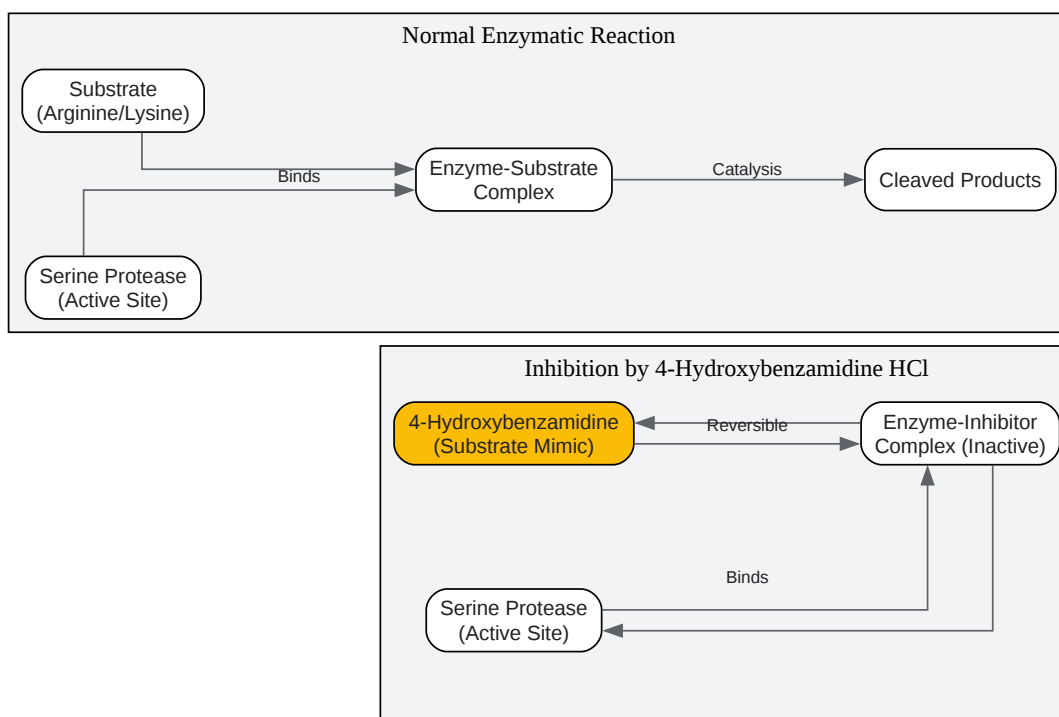
- **Biochemical Research:** As a potent inhibitor, it is invaluable for studying enzyme kinetics, structure-function relationships, and the catalytic mechanisms of serine proteases.^[1]
- **Pharmaceutical Development:** It serves as a scaffold and a tool compound in the development of novel therapeutics targeting diseases where serine protease activity is dysregulated, such as thrombosis and certain cancers.^[1]
- **Cell Culture Studies:** Researchers use it to modulate cell signaling pathways that are regulated by serine proteases, providing insights into cellular responses and identifying potential therapeutic targets.^[1]
- **Affinity Chromatography:** While not used directly, its structural motif is employed in affinity chromatography resins (e.g., benzamidine sepharose) to purify or deplete serine proteases from complex biological samples.

Mechanism of Action: Competitive Inhibition

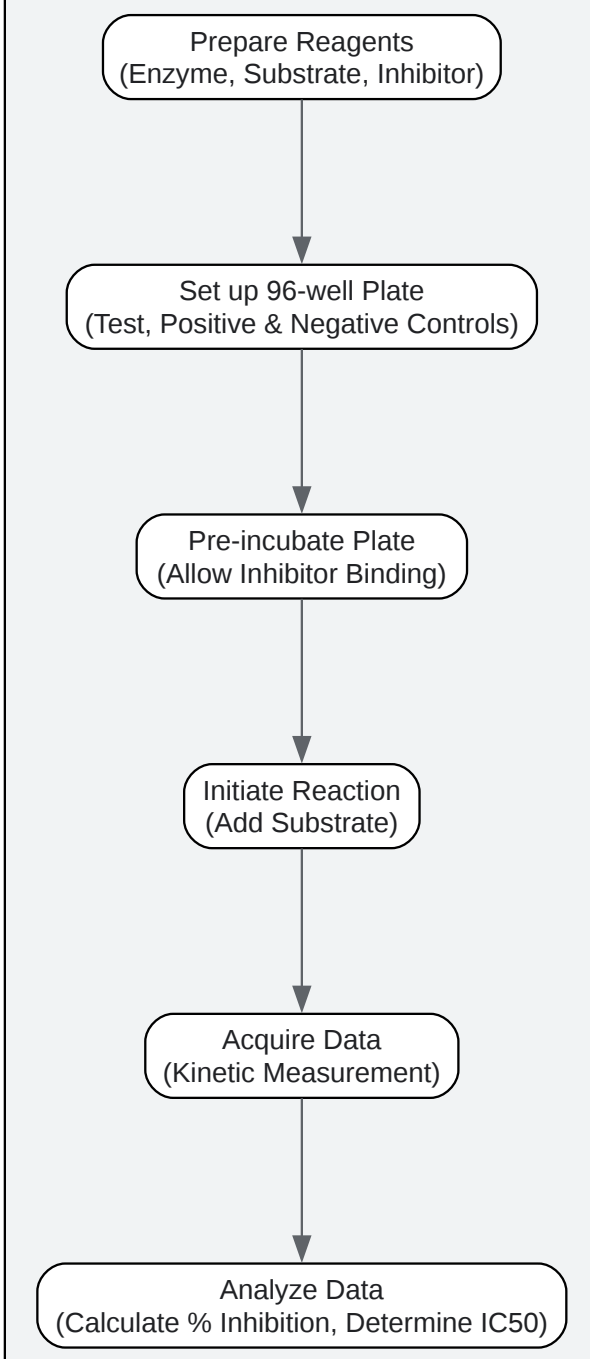
4-Hydroxybenzamidine hydrochloride acts as a competitive inhibitor of trypsin-like serine proteases. The positively charged amidine group mimics the side chains of arginine and lysine, which are the natural substrates for these enzymes. This allows the inhibitor to bind to the S1 pocket of the enzyme's active site, a deep, negatively charged cleft that confers substrate specificity.

The binding is reversible and is driven by a combination of electrostatic interactions between the amidine group and a conserved aspartate residue at the bottom of the S1 pocket, as well as hydrophobic interactions.^{[2][3]} The 4-hydroxy substitution on the benzene ring can potentially alter the electronic properties and binding affinity compared to the unsubstituted benzamidine.

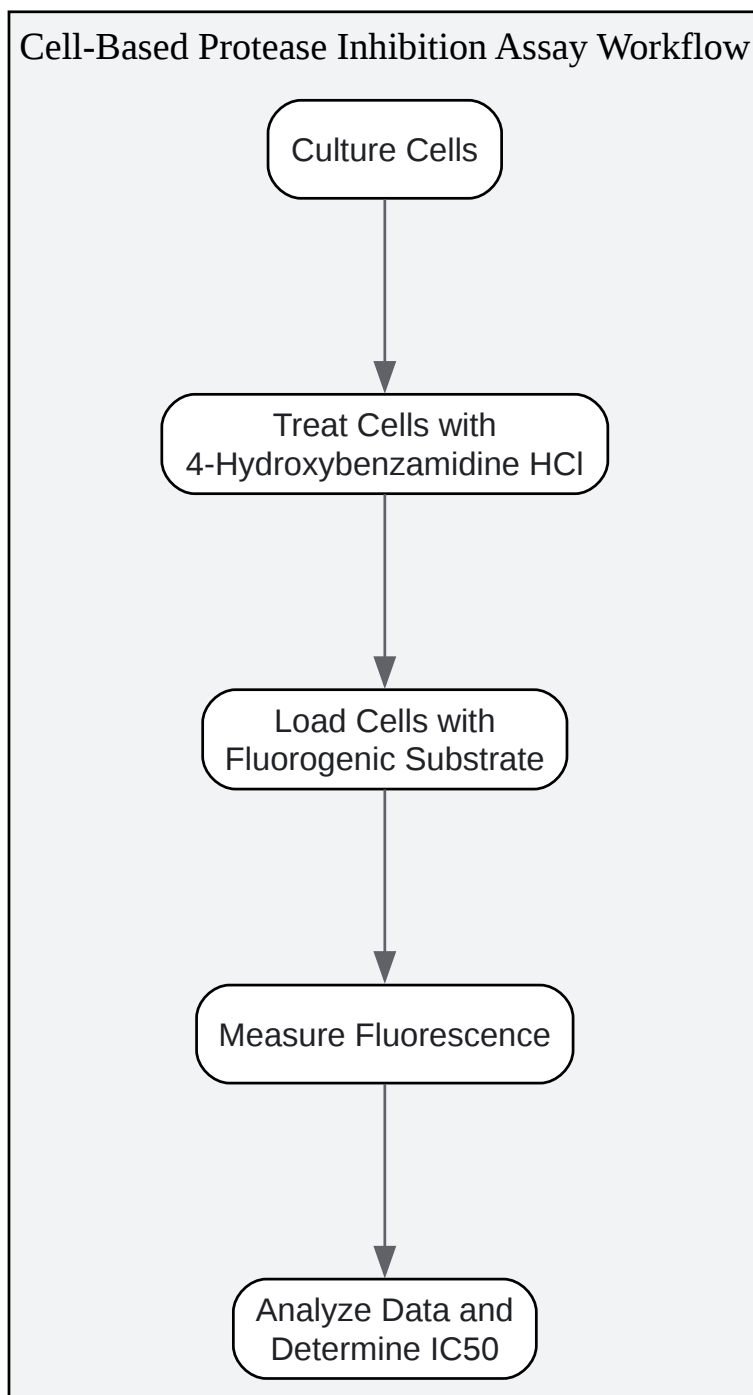
Below is a diagram illustrating the general mechanism of competitive inhibition of a serine protease by **4-Hydroxybenzamidine hydrochloride**.



In Vitro Enzyme Inhibition Assay Workflow



Cell-Based Protease Inhibition Assay Workflow

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